

Personal protective equipment for handling A 80426 mesylate

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Compound of Interest

Compound Name: A 80426 mesylate

Cat. No.: B1139112

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Essential Safety and Handling Guide for A 80426 Mesylate

For Researchers, Scientists, and Drug Development Professionals: Immediate Safety and Logistical Information for Handling **A 80426 Mesylate** (CAS: 152148-64-6)

This document provides critical safety protocols and logistical guidance for the handling and disposal of **A 80426 mesylate**, a potent α 2-adrenoceptor antagonist and selective serotonin (5-HT) uptake inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and to maintain compliance with standard research and development protocols.

Chemical Identification and Properties

Property	Value
Chemical Name	N-Methyl-N-[[[(1R)-1,2,3,4-tetrahydro-5-methoxy-1-naphthalenyl]methyl]-6-benzofuranethanamine mesylate
CAS Number	152148-64-6
Molecular Formula	C ₂₃ H ₂₇ NO ₂ · CH ₃ SO ₃ H
Molecular Weight	445.57 g/mol

Personal Protective Equipment (PPE)

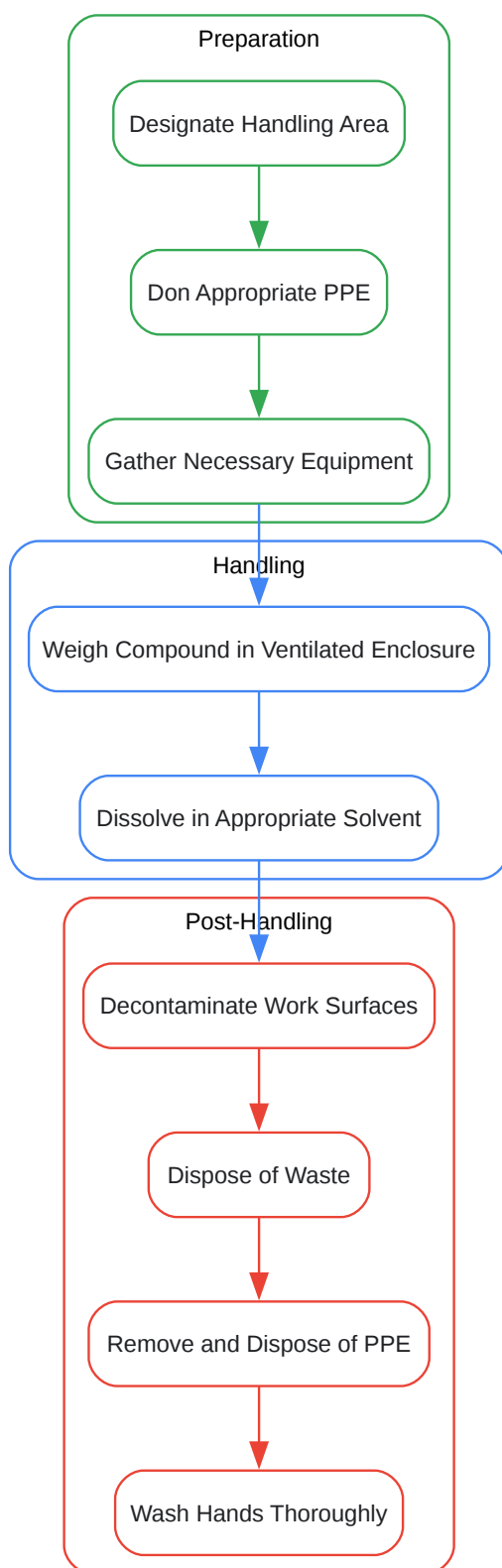
Strict adherence to the following personal protective equipment guidelines is mandatory when handling **A 80426 mesylate** to minimize exposure and ensure personal safety.

Equipment	Specification
Eye Protection	Chemical safety goggles or face shield
Hand Protection	Chemical-resistant gloves (e.g., nitrile)
Body Protection	Laboratory coat
Respiratory Protection	Use in a well-ventilated area. If dusts or aerosols are generated, a NIOSH-approved respirator is recommended.

Operational Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **A 80426 mesylate** and ensuring a safe laboratory environment.

Handling Workflow



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Caption: Standard workflow for handling **A 80426 mesylate**.

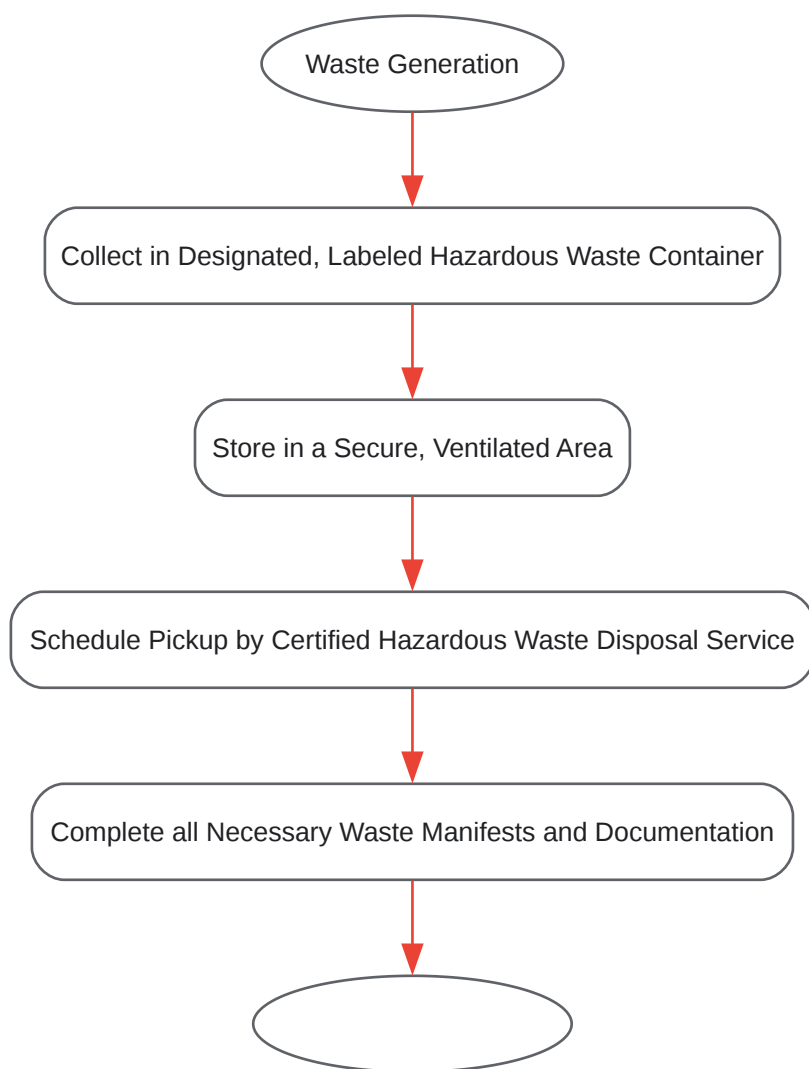
Storage Conditions

Parameter	Recommendation
Temperature	Store at -20°C for long-term storage.
Atmosphere	Store under a dry, inert atmosphere.
Container	Keep container tightly sealed.
Incompatibilities	Avoid strong oxidizing agents.

Disposal Plan

All waste materials contaminated with **A 80426 mesylate** must be handled as hazardous waste and disposed of in accordance with institutional, local, state, and federal regulations.

Disposal Workflow



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Caption: Step-by-step hazardous waste disposal plan.

Emergency Procedures

In the event of an exposure or spill, immediate action is required to mitigate harm.

Situation	First Aid / Spill Response
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spill	Evacuate area. Wear appropriate PPE. Absorb spill with inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. Ventilate area and wash spill site after material pickup is complete.

This guide is intended to provide essential safety and logistical information. Researchers should always consult the full Safety Data Sheet (SDS) for **A 80426 mesylate** and their institution's specific safety protocols before handling this compound.

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